

Application Note: Preparation and Handling of BMS-195614 Stock Solutions

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Compound of Interest

Compound Name: BMS 195614

CAS No.: 253310-42-8

Cat. No.: B1663719

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Antagonist)

Introduction & Compound Profile

BMS-195614 (also known as BMS 614) is a potent, high-affinity, neutral retinoic acid receptor alpha (RAR) antagonist.

) selective antagonist (

nM).^{[1][2]} Unlike pan-RAR antagonists, BMS-195614 selectively blocks agonist-induced coactivator recruitment to RAR.

without significantly affecting nuclear receptor corepressor (NCoR) binding.^[1]

Due to its lipophilic nature and specific stability requirements, improper solubilization can lead to experimental variability, precipitation in aqueous media, or compound degradation.^[1] This guide provides a standardized workflow for preparing high-integrity stock solutions in Dimethyl Sulfoxide (DMSO).

Table 1: Physicochemical Properties

Property	Specification
CAS Number	182135-66-6
Molecular Formula	C
	H
	N
	O
Molecular Weight	448.51 g/mol
Appearance	White to light brown/beige crystalline solid
Solubility (DMSO)	25 mg/mL (approx. 55 mM)
Solubility (Water)	Negligible (Sparingly soluble)
Storage (Solid)	-20°C (Stable
	4 years)

Pre-Solubilization Considerations

Solvent Selection

DMSO (Dimethyl Sulfoxide) is the required solvent for the primary stock solution.[1]

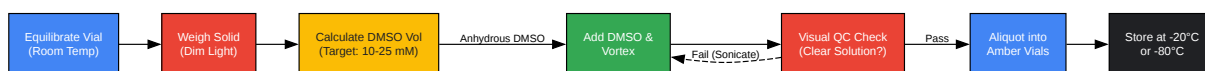
- Grade: Use anhydrous, cell-culture grade DMSO (99.9%) to minimize hydrolysis risks.[1]
- Inert Gas: Retinoid-related compounds are susceptible to oxidation.[1] It is highly recommended to purge the DMSO with inert gas (Nitrogen or Argon) before use, or use a freshly opened bottle.[1]

Environmental Controls[1][2]

- **Light Sensitivity:** BMS-195614, like many retinoid modulators, is sensitive to photo-degradation.[1] Perform all weighing and solubilization steps under dim light or yellow light. Use amber vials for storage.
- **Hygroscopicity:** Allow the product vial to equilibrate to room temperature inside a desiccator before opening. This prevents condensation of atmospheric moisture onto the cold solid, which can alter the weighed mass.[1]

Visual Workflow (Logic Map)

The following diagram outlines the critical path for preparing and verifying the stock solution.



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Figure 1: Step-by-step workflow for the preparation of BMS-195614 stock solution, emphasizing environmental controls and QC checkpoints.

Detailed Protocol: Stock Solution Preparation

Equipment Required[1][2][7][8][9]

- Analytical Balance (Precision 0.01 mg recommended)[1]
- Borosilicate glass vials (Amber) or polypropylene microcentrifuge tubes (Amber)[1]
- Vortex mixer[1]
- Sonicator (bath type, optional)[1]
- Pipettes and barrier tips[1][3]

Step 1: Molarity Calculation

Determine the volume of DMSO required to achieve a specific stock concentration.[1] The recommended stock concentration is 10 mM or 25 mM.[1]

Formula:

[1]

Table 2: Reconstitution Examples (MW = 448.51)

Mass of BMS-195614	Target Concentration	Volume of DMSO Required
--------------------	----------------------	-------------------------

| 1 mg | 10 mM | 223

L | | 5 mg | 10 mM | 1115

L (1.115 mL) | | 10 mg | 10 mM | 2230

L (2.23 mL) | | 5 mg | 25 mM | 446

L |[1]

Step 2: Solubilization

- Weigh the desired amount of BMS-195614 into a sterile amber vial.
- Add the calculated volume of anhydrous DMSO.[1]
- Vortex vigorously for 30-60 seconds.
- Observation: The solution should be clear and colorless to pale yellow.[1]
- Troubleshooting: If particles remain, sonicate in a water bath for 2-5 minutes at room temperature.[1] Avoid heating above 37°C.

Step 3: Aliquoting and Storage[1][2][8]

- Do not store the bulk solution in a single container if you plan to use it over multiple experiments.[1] Repeated freeze-thaw cycles can degrade the compound and introduce moisture.[1]

- Divide the stock into single-use aliquots (e.g., 20-50 L) in amber tubes.
- Storage Conditions:
 - -20°C: Stable for up to 6 months.
 - -80°C: Recommended for long-term storage (> 6 months).

Usage in Aqueous Buffers (Cell Culture)[1][2][6]

BMS-195614 is sparingly soluble in water. Direct addition of high-concentration DMSO stock to aqueous media can cause immediate precipitation.[1]

Serial Dilution Strategy (The "Step-Down" Method)

To maintain solubility and ensure accurate dosing:

- Intermediate Dilution: Dilute the high-concentration stock (e.g., 10 mM) into a lower concentration DMSO working solution (e.g., 100 M or 1 mM) immediately before use.
- Final Dilution: Add the intermediate DMSO solution to the cell culture medium under rapid agitation.
- DMSO Limit: Ensure the final DMSO concentration in the culture medium is < 0.1% (v/v) to avoid solvent toxicity.[1]

Example for 1

M Final Treatment:

- Start with 10 mM Stock.[1]
- Dilute 1:100 in DMSO

100

M Working Solution.[1]

- Dilute 1:100 into Media

1

M Final Concentration (Final DMSO = 1%).

- Correction: If 1% DMSO is too high for your cells, use a 1 mM stock for the first step, or perform a 1:1000 dilution directly if the compound does not precipitate.[1] Note: BMS-195614 is hydrophobic; 1:1000 dilution directly into media requires rapid mixing to prevent "crashing out." [1]

References

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